

(S)-(-)-3-Benzyloxy-1,2-propanediol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (S)-(-)-3-Benzyloxy-1,2-propanediol

Cat. No.: B054752

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In-Depth Technical Guide: (S)-(-)-3-Benzyloxy-1,2-propanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **(S)-(-)-3-Benzyloxy-1,2-propanediol**, a key chiral building block used in organic synthesis. The information is compiled to assist researchers, scientists, and professionals in drug development in the safe handling, storage, and use of this compound.

Section 1: Chemical and Physical Properties

(S)-(-)-3-Benzyloxy-1,2-propanediol, also known as (S)-(-)-Glycerol α -Benzyl Ether, is a chiral polyol essential for the synthesis of complex organic molecules. Its physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O ₃
Molecular Weight	182.22 g/mol
CAS Number	17325-85-8
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid
Melting Point	25-29 °C (lit.)
Density	1.140 g/mL at 20 °C (lit.)
Purity	>98.0% (GC)
Synonyms	(S)-(-)-Glycerol α-Benzyl Ether, (2S)-3-(phenylmethoxy)propane-1,2-diol

Section 2: Hazard Identification and GHS Classification

Based on aggregated data from multiple suppliers, **(S)-(-)-3-Benzyloxy-1,2-propanediol** is classified under the Globally Harmonized System (GHS) with the following hazard statements. It is important to note that some suppliers do not classify this chemical as hazardous. However, a conservative approach to handling is always recommended.

Hazard Class	GHS Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed[1]
Skin Irritation	H315	Causes skin irritation[1]
Eye Irritation	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1]

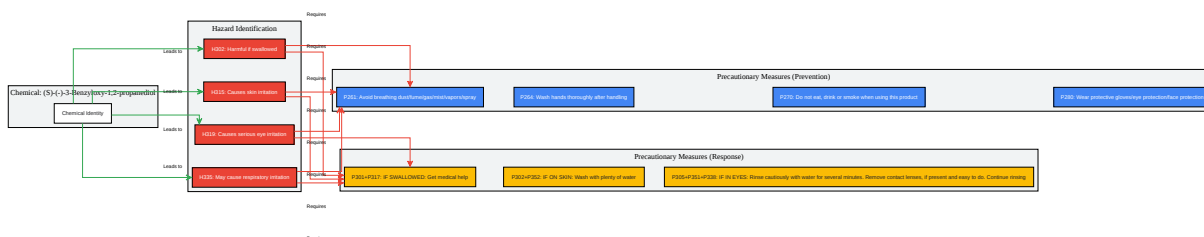
GHS Pictogram:

- Irritant

Signal Word:

- Warning

The following diagram illustrates the GHS hazard communication workflow for this chemical.



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GHS Hazard Communication Workflow.

Section 3: Toxicological Data

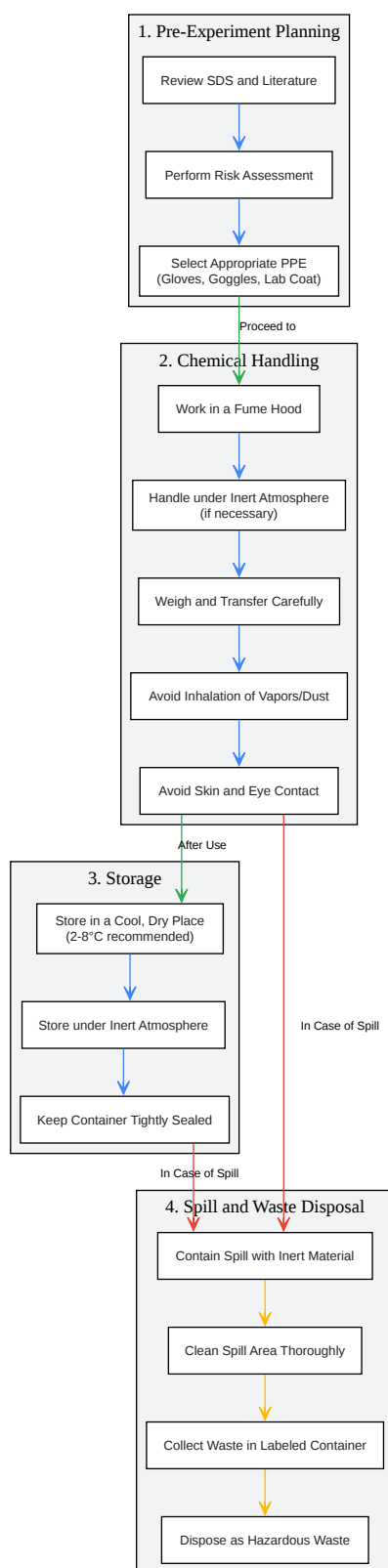
While specific toxicological studies for the (S)-enantiomer are not readily available in public literature, data for the racemic mixture, (±)-3-Benzyloxy-1,2-propanediol, provides a valuable reference.

Test	Species	Route	Value
LD50 (Lethal Dose, 50%)	Mouse	Intraperitoneal	1650 mg/kg[2]

The toxicological effects reported were limited to the lethal dose value[2]. As with any chemical, unnecessary exposure should be avoided.

Section 4: Experimental Protocols and Safe Handling

Given the hazardous properties of **(S)-(-)-3-Benzyloxy-1,2-propanediol**, strict adherence to safety protocols is mandatory. The following workflow outlines the standard operating procedure for handling this and similar chiral reagents in a laboratory setting.



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Standard Laboratory Protocol for Safe Handling.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- **Skin and Body Protection:** A lab coat should be worn at all times. For larger quantities, additional protective clothing may be necessary.

Engineering Controls:

- All work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Section 5: Stability and Reactivity

- **Stability:** The compound is stable under recommended storage conditions. It is, however, hygroscopic and should be protected from moisture.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as carbon monoxide and carbon dioxide may be formed.

Section 6: First-Aid Measures

- **If Swallowed:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- **If on Skin:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- **If in Eyes:** Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if respiratory irritation occurs.

Section 7: Biological Signaling Pathways

As a synthetic chiral building block, **(S)-(-)-3-Benzyloxy-1,2-propanediol** is not known to be involved in any specific biological signaling pathways. Its primary application is as a reactant in the synthesis of more complex molecules, such as pharmaceuticals and other biologically active compounds.

Disclaimer: This document is intended as a guide and is based on currently available information. It is the responsibility of the user to conduct a thorough risk assessment before using this chemical. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier.

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References

- 1. 3-(Benzyloxy)propane-1,2-diol | C₁₀H₁₄O₃ | CID 6950841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(Phenylmethoxy)-1,2-propanediol | CAS#:4799-67-1 | Chemsrcc [chemsrc.com]
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